

# Technical Safety Guide: Chloromethyl Tetrazole (CMT) Intermediates

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## Compound of Interest

Compound Name: 1-tert-butyl-5-(chloromethyl)-1H-1,2,3,4-tetrazole

CAS No.: 75470-92-7

Cat. No.: B2768498

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Document Control: Version 2.0 | Status: Active | Classification: High Potency / Energetic[1]

## Executive Summary

This guide supersedes standard vendor Safety Data Sheets (SDS) by integrating operational field data with regulatory hazard classifications.[1] It focuses specifically on 5-(Chloromethyl)-1H-tetrazole (CAS: 55408-11-2) and its alkylated derivatives (e.g., 1-methyl-5-chloromethyl tetrazole).[1]

The Core Threat: CMT intermediates possess a "Dual-Hazard" profile:

- **Energetic Instability:** The high-nitrogen tetrazole ring poses explosion risks, particularly upon contact with transition metals or during thermal excursions.[1]
- **Alkylating Potential:** The chloromethyl moiety is a reactive electrophile, classifying these compounds as potential genotoxic impurities (PGIs) and severe skin/eye irritants.

## Part 1: Critical Hazard Analysis (The "Why") [1]

Standard SDSs often understate the energetic risks of tetrazoles. As researchers, we must interpret the structural origin of these hazards to predict behavior.

## The Tetrazole Paradox

The tetrazole ring is aromatic and seemingly stable, but it is endothermic ( $\Delta H_f^\circ > 0$ ). The ring contains four nitrogen atoms linked consecutively. Upon thermal or mechanical initiation, the ring can ring-open to form azido-azomethine tautomers, releasing  $N_2$  gas rapidly.<sup>[1]</sup> This volume expansion drives the explosion hazard.<sup>[1]</sup>

## The Alkylation Vector

The exocyclic chloromethyl group ( $-CH_2Cl$ ) is a potent alkylating agent.<sup>[1]</sup> Unlike simple tetrazoles, CMTs can alkylate DNA bases (guanine/adenine), necessitating containment strategies equivalent to OEB 3/4 (Occupational Exposure Band) compounds until proven otherwise.

## GHS Classification Matrix

Hazard Class	Category	H-Code	Critical Interpretation
Explosives	Div 1.1/1.3	H201/H204	Mass explosion hazard.[1] Many CMTs are classified as "Flammable Solids" (H228) by vendors to avoid transport restrictions, but DSC data often reveals explosive decomposition energy (>500 J/g).[1]
Acute Toxicity	Cat 3/4	H301/H302	Toxic if swallowed.[1] [2] Systemic toxicity often involves CNS depression or cardiovascular collapse (vasodilation).[1]
Skin/Eye	Cat 1B/2	H314/H319	Causes severe burns/irritation.[1][3] The chloromethyl group hydrolyzes to HCl on moist membranes.[1]

## Part 2: Physicochemical Profile & Stability

Data Source: Aggregated from vendor CoAs (Fisher, TCI) and calorimetric studies.

Property	Value / Range	Operational Implication
Appearance	Off-white crystalline powder	Discoloration (yellowing) indicates autocatalytic decomposition.[1]
Melting Point	65 – 67 °C	CRITICAL: Do not heat explicitly. Melting is often followed immediately by decomposition.[1]
Decomp. Onset	~130 °C (DSC)	Safety margin is narrow.[1] Process temperatures must not exceed 40 °C.
Shock Sensitivity	Moderate to High	Increases significantly if trace metals (Cu, Fe, Zn) are present.
Solubility	Soluble in DMSO, MeOH, Water	Hydrolyzes slowly in water to release HCl and hydroxymethyl tetrazole.

## Part 3: Operational Handling Protocols

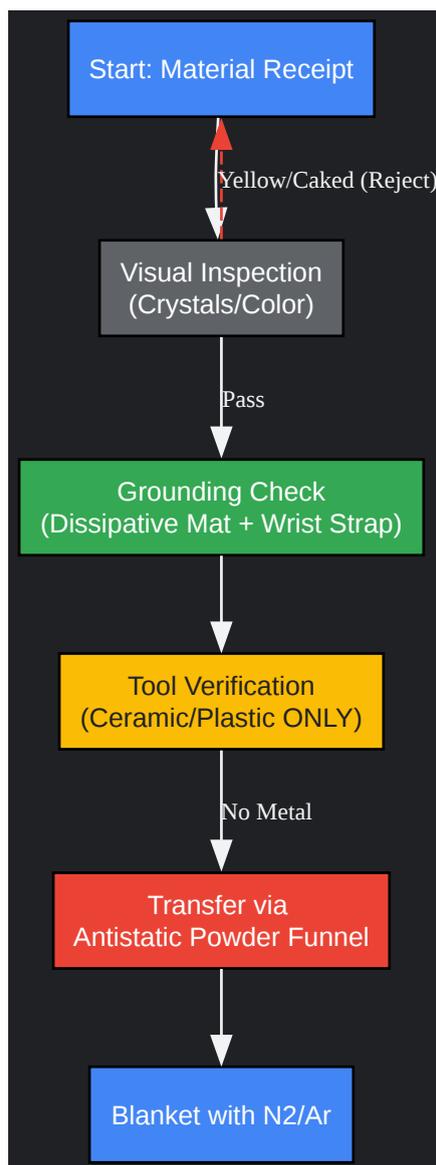
### The "No-Metal" Rule (Self-Validating Protocol)

Tetrazoles are acidic ( $pK_a \approx 4.5-5.0$ ).<sup>[1]</sup> They react with transition metals to form Metal Tetrazolates, which are primary explosives (similar to lead azide).

- Protocol:
  - Ban: No stainless steel spatulas or needles.<sup>[1]</sup>
  - Replace: Use only PTFE (Teflon), ceramic, or polypropylene tools.
  - Validation: Swipe test equipment with a magnetic wand before use to ensure no metal filings are present.<sup>[1]</sup>

## Safe Charging Workflow

This workflow minimizes static discharge and friction, the two most common ignition sources for CMTs.



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Figure 1: Safe charging workflow emphasizing material compatibility and static control.

## Reaction Safety & Quenching

When synthesizing CMTs (often via Azide + Nitrile), residual hydrazoic acid ( $\text{HN}_3$ ) is a risk.<sup>[1]</sup>

- Reaction Solvent: Avoid chlorinated solvents if possible; use dipolar aprotic solvents (DMF/DMSO) cautiously as they can accelerate thermal runaway.[1]
- Quenching: Do not acidify.[1] Maintain pH > 9 during workup to keep tetrazole deprotonated (soluble) and prevent \$ HN\_3 \$ evolution.[1]

## Part 4: Emergency Response

### Fire Fighting (Class D Logic)

Standard ABC extinguishers may be ineffective if the material supplies its own oxygen/nitrogen for decomposition.

- Small Fire: Flood with water.[1] Cooling is the only mechanism to stop the thermal runaway.
- Large Fire: Evacuate immediately. Do not fight. Risk of mass explosion (H204).[1]
- Prohibited: Do not use Halon or high-pressure streams that can disperse dust (dust explosion risk).[1]

### Spill Neutralization

Goal: Deactivate the alkylating potential and solubilize the explosive solid.

- Isolate: Evacuate 15m radius.
- PPE: Full Tyvek suit, double nitrile gloves, N95/P100 respirator (or SCBA).
- Neutralizing Solution: 10% Aqueous Sodium Hydroxide (NaOH).
  - Mechanism:[1][2][4][5] Hydrolyzes the chloromethyl group (\$ -CH\_2Cl \$ to \$ -CH\_2OH \$) and forms the sodium salt of the tetrazole (water-soluble, less shock-sensitive than the free acid).[1]
- Cleanup: Absorb with vermiculite (do not use paper/organic rags).[1]

## Part 5: Toxicology & Regulatory Grounding[1][2]

Genotoxicity Alert: The structure contains a structural alert for mutagenicity (primary alkyl halide).[1] In the absence of Ames test data, treat as a Mutagenic Impurity.

- Acceptable Daily Intake (ADI): Likely < 1.5  $\mu$  g/day (TTC threshold for mutagenic impurities) unless proven otherwise.[1]
- Occupational Limit: No official OEL exists.[1][6] Recommended internal limit: < 10  $\mu$ g/m<sup>3</sup> (8h TWA).[1]

Regulatory Status:

- TSCA/REACH: Often not listed on public inventories (R&D Exemption applies).[1]
- Transport: UN 1325 (Flammable Solid, Organic) or UN 0407 (Tetrazoles, Explosive) depending on specific calorimetry data.

## References

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## Sources

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